

Diethyl Methylphosphonite: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Diethyl methylphosphonite*

Cat. No.: B091012

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl methylphosphonite (DEMP), with the chemical formula C₅H₁₃O₂P, is a significant organophosphorus compound. It serves as a crucial intermediate in the synthesis of various organic molecules, most notably the broad-spectrum herbicide glufosinate-ammonium.[1][2] Its utility also extends to the realm of organic synthesis where it can be employed as a ligand in various cross-coupling reactions. This document provides an in-depth technical guide on **diethyl methylphosphonite**, covering its synthesis, chemical and physical properties, spectroscopic data, and safety information.

Chemical and Physical Properties

Diethyl methylphosphonite is a colorless liquid with a pungent odor at room temperature.[1] It is a flammable liquid and should be handled with appropriate safety precautions.[1][3]

Table 1: Physical and Chemical Properties of **Diethyl Methylphosphonite**

Property	Value	Reference
Molecular Formula	C5H13O2P	[4]
Molecular Weight	136.13 g/mol	[4]
CAS Number	15715-41-0	[4]
Appearance	Colorless liquid	[1][5]
Odor	Pungent	[1]
Density	0.907 g/mL at 25 °C	
Boiling Point	Not specified	
Flash Point	29.4 °C (84.9 °F)	[3]
Refractive Index	n20/D 1.419	
Solubility	Not specified	

Synthesis of Diethyl Methylphosphonite

Several methods for the synthesis of **diethyl methylphosphonite** have been reported, primarily revolving around the use of methylphosphonous dichloride or the reduction of diethyl methylphosphonate.

Method from Methylphosphonous Dichloride and Ethanol

This is a common route for the synthesis of **diethyl methylphosphonite**. The reaction involves the esterification of methylphosphonous dichloride with ethanol in the presence of an acid scavenger to neutralize the HCl byproduct.

Experimental Protocol:

- Materials:
 - Methylphosphonous dichloride (CH₃PCl₂)

- Anhydrous Ethanol (CH₃CH₂OH)
- Sodium Hydride (NaH) as an acid scavenger
- Pentane (solvent)

• Procedure:

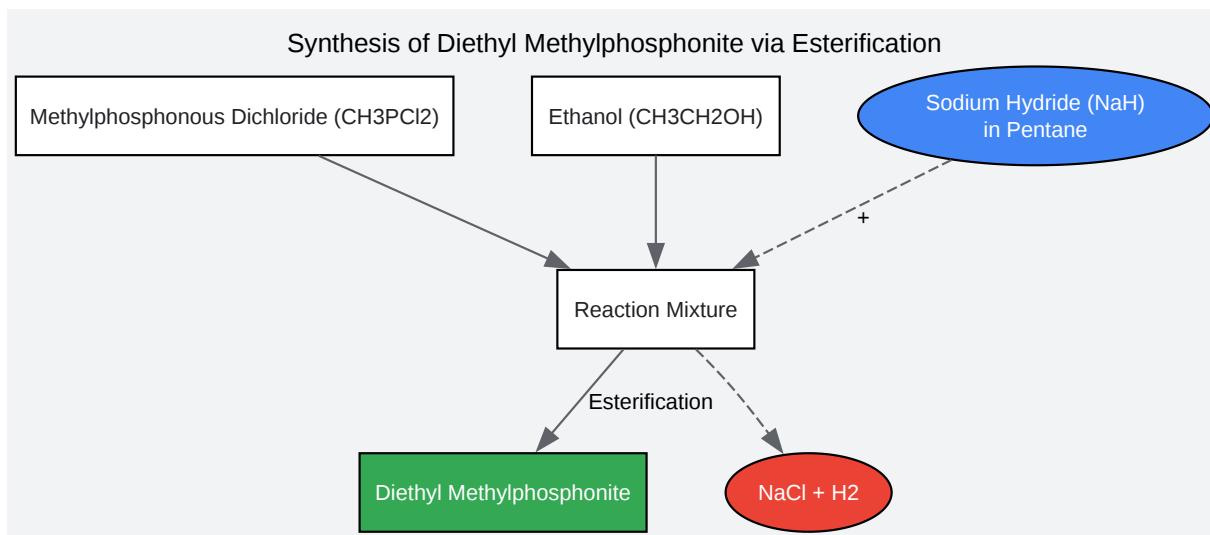
- In a reaction vessel under an inert atmosphere (e.g., nitrogen), a suspension of sodium hydride in pentane is prepared.
- Anhydrous ethanol is added dropwise to the suspension at a controlled temperature (e.g., -5 °C).
- Methylphosphonous dichloride is then added slowly to the reaction mixture, maintaining the low temperature.
- The reaction is allowed to proceed for a specified time, after which the solid byproducts are removed by filtration.
- The filtrate, containing the crude **diethyl methylphosphonite**, is then purified by vacuum distillation.

• Yield and Purity:

- A study reported a yield of 43.7% with a purity of 86.6% using this method.[\[6\]](#)

Table 2: Synthesis of **Diethyl Methylphosphonite** from Methylphosphonous Dichloride and Ethanol

Reactants	Reagents/Solvents	Conditions	Yield	Purity	Reference
Methylphosphonous dichloride, Ethanol	Sodium Hydride, Pentane	-5 °C	43.7%	86.6%	[6]

Diagram 1: Synthesis of **Diethyl Methylphosphonite** from Methylphosphonous Dichloride[Click to download full resolution via product page](#)Caption: Synthesis of **Diethyl Methylphosphonite**.

Method from a Ternary Complex

A patented method describes the synthesis of **diethyl methylphosphonite** from a ternary complex formed by phosphorus trichloride, aluminum trichloride, and methyl chloride.^[2] This method avoids the isolation of the hazardous intermediate, methylphosphonous dichloride.^[2]

Experimental Protocol:

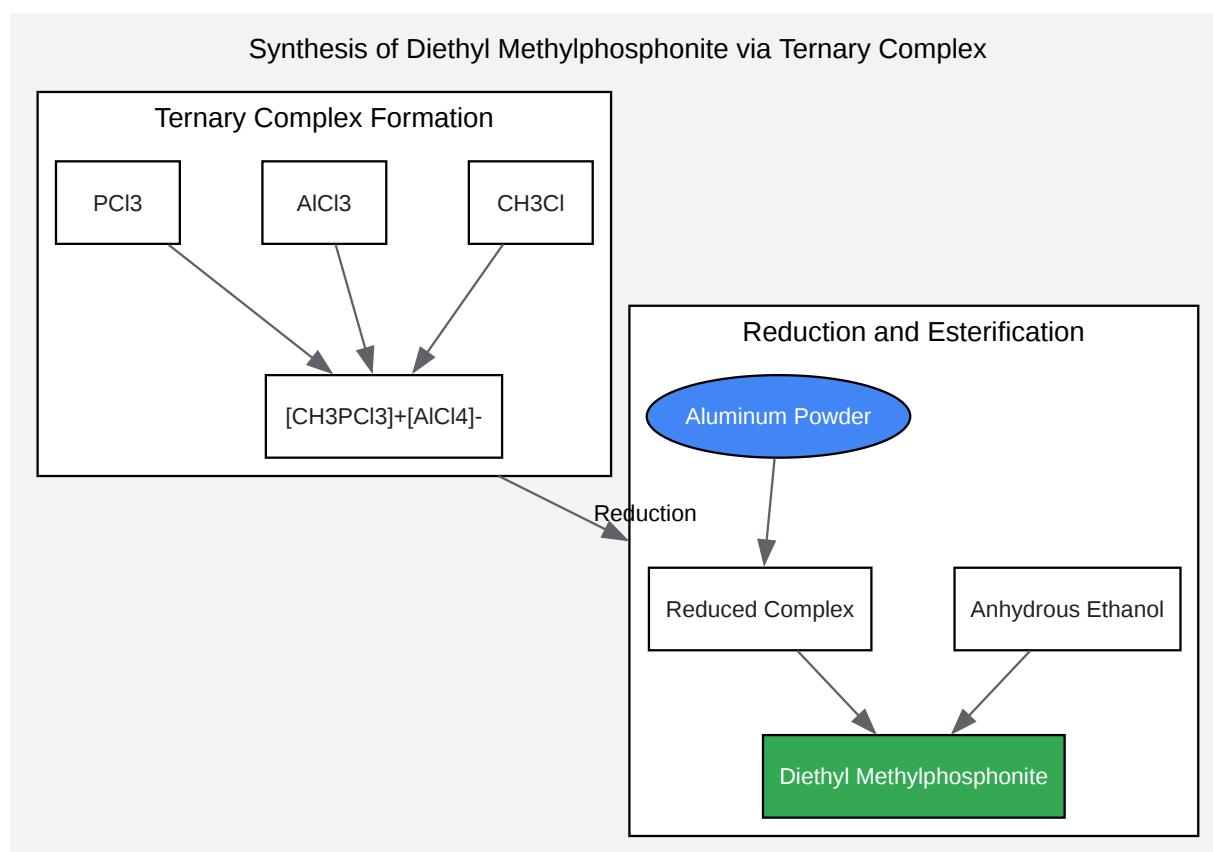
- Materials:
 - Phosphorus trichloride (PCl₃)
 - Aluminum trichloride (AlCl₃)
 - Methyl chloride (CH₃Cl)
 - Aluminum powder

- Anhydrous Ethanol
- Procedure:
 - A ternary complex is prepared from phosphorus trichloride, aluminum trichloride, and methyl chloride in a suitable solvent.
 - The complex is then reduced using aluminum powder.
 - The reduced complex is reacted with anhydrous ethanol to yield crude **diethyl methylphosphonite**.
 - The final product is purified by vacuum distillation.
- Yield:
 - This method is reported to have a high yield of up to 85%.[2]

Table 3: Synthesis of **Diethyl Methylphosphonite** from a Ternary Complex

Reactants	Reagents	Conditions	Yield	Reference
Phosphorus trichloride, Aluminum trichloride, Methyl chloride	Aluminum powder, Anhydrous Ethanol	Reduction followed by reaction with ethanol	up to 85%	[2]

Diagram 2: Synthesis of **Diethyl Methylphosphonite** from a Ternary Complex



[Click to download full resolution via product page](#)

Caption: Synthesis from a Ternary Complex.

Spectroscopic Data

The structural characterization of **diethyl methylphosphonite** is confirmed by various spectroscopic techniques.

Table 4: Spectroscopic Data for **Diethyl Methylphosphonite**

Technique	Data	Reference
^{13}C NMR	Spectra available on PubChem.	[4]
^{31}P NMR	Spectra available on PubChem.	[4]
GC-MS	Mass spectra available on PubChem and NIST WebBook.	[4]
IR Spectroscopy	IR spectra available on NIST WebBook.	[3]

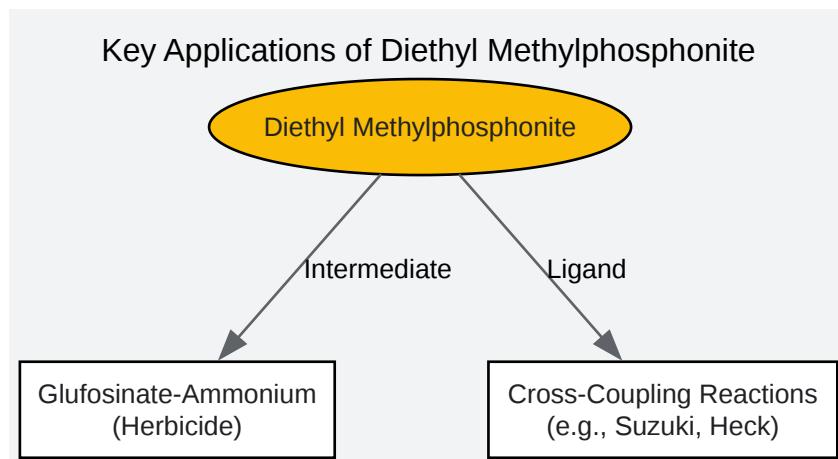
Note: Detailed peak assignments and interpretations are not readily available in the searched literature. Researchers are advised to consult the provided database links for the raw spectral data.

Applications in Synthesis

Diethyl methylphosphonite is a versatile reagent in organic synthesis.

- **Herbicide Synthesis:** Its primary industrial application is as a key intermediate in the production of the herbicide glufosinate-ammonium.[\[1\]](#)[\[2\]](#)
- **Cross-Coupling Reactions:** It can be used as a ligand in various palladium-catalyzed cross-coupling reactions, including Buchwald-Hartwig, Suzuki-Miyaura, Stille, Sonogashira, Negishi, Heck, and Hiyama couplings.

Diagram 3: Applications of **Diethyl Methylphosphonite**



[Click to download full resolution via product page](#)

Caption: Applications of **Diethyl Methylphosphonite**.

Safety and Handling

Diethyl methylphosphonite is classified as a hazardous substance. It is a flammable liquid and is harmful if swallowed.[3] It can cause skin and eye irritation.[1]

- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and protective clothing. Avoid inhalation of vapors.
- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials such as oxidizing agents.[4] Keep containers tightly closed.
- Spills: In case of a spill, remove all ignition sources and absorb the spill with an inert material.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional safety guidance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [PDF] STUDY ON THE SYNTHESIS OF DIETHYL METHYL-PHOSPHONITE | Semantic Scholar [semanticscholar.org]
- 2. CN107602608A - A kind of preparation method of diethyl methyl-phosphonite - Google Patents [patents.google.com]
- 3. Diethyl methanephosphonate [webbook.nist.gov]
- 4. Diethyl methylphosphonite | C5H13O2P | CID 85063 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Diethyl methanephosphonate [webbook.nist.gov]
- To cite this document: BenchChem. [Diethyl Methylphosphonite: A Comprehensive Technical Review]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091012#diethyl-methylphosphonite-literature-review\]](https://www.benchchem.com/product/b091012#diethyl-methylphosphonite-literature-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

